

In-Depth Technical Guide to the Thermal Stability of Trimethylolpropane Trioleate

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Compound of Interest

Compound Name: Trimethylolpropane trioleate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability of **trimethylolpropane trioleate** (TMPTO), a biodegradable synthetic ester with significant applications as a lubricant base oil. Understanding its thermal and oxidative degradation is crucial for optimizing its performance and lifespan in various applications, including those with stringent stability requirements.

Physicochemical Properties of Trimethylolpropane Trioleate

A summary of the key physicochemical properties of TMPTO is presented in Table 1. These properties are fundamental to its performance as a lubricant and influence its thermal stability.

Property	Value	Unit
Appearance	Colorless or yellow clear liquid	-
Viscosity @ 40°C	45-55	mm ² /s
Viscosity @ 100°C	9-10	mm ² /s
Viscosity Index	180-183	-
Acid Value	≤ 1	mg KOH/g
Flash Point (open cup)	≥ 290	°C
Pour Point	≤ -30	°C
Saponification Value	185-190	mg KOH/g
Hydroxy Value	≤ 10	mg KOH/g

Thermal Decomposition Analysis

The thermal stability of TMPTO is primarily evaluated using thermogravimetric analysis (TGA), which measures the change in mass of a sample as a function of temperature.

Quantitative Data from Thermogravimetric Analysis (TGA)

The onset of thermal degradation for TMPTO is a critical parameter indicating its stability at elevated temperatures.

Parameter	Value	Reference
Onset Thermal Degradation Temperature	427.8 °C	

Experimental Protocol: Thermogravimetric Analysis (TGA)

A typical experimental setup for determining the thermal decomposition of TMPTO using TGA is as follows:

- Instrument: A thermogravimetric analyzer.
- Sample Size: Approximately 5-10 mg of TMPTO is placed in an alumina or platinum crucible.
- Atmosphere: The analysis is conducted under a controlled atmosphere, typically nitrogen (for thermal decomposition) or air (for thermo-oxidative decomposition), at a constant flow rate (e.g., 50 mL/min).
- Heating Program: The sample is heated from ambient temperature to a final temperature (e.g., 600°C) at a constant heating rate, commonly 10°C/min.
- Data Analysis: The TGA curve (mass vs. temperature) is analyzed to determine the onset temperature of decomposition, which is the temperature at which significant mass loss begins.

Oxidative Stability Assessment

The oxidative stability of TMPTO is a measure of its resistance to degradation in the presence of oxygen, which is a common operational stressor. This is often evaluated using techniques such as the Rotating Pressure Vessel Oxidation Test (RPVOT) and Differential Scanning Calorimetry (DSC).

Quantitative Data from Oxidation Stability Tests

The oxidative stability of TMPTO can be enhanced with the addition of antioxidants. The following table summarizes the activation energies of TMPTO with different antioxidant additives, indicating their effectiveness in improving thermal oxidation resistance.

Sample	Activation Energy (Ea) - TG/DTA	Activation Energy (Ea) - DSC
TMPTO Base Oil (A)	46.32 kJ·mol ⁻¹	66.02 kJ·mol ⁻¹
+ Butyloctyl-diphenylamine (B)	58.41 kJ·mol ⁻¹	97.187 kJ·mol ⁻¹
+ Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propanoate (C)	93.732 kJ·mol ⁻¹	110.05 kJ·mol ⁻¹
+ Amine-phenol combination (D)	88.71 kJ·mol ⁻¹	144.385 kJ·mol ⁻¹

Data sourced from a study evaluating the thermal oxidative degradation of TMPTO with various antioxidants.

Experimental Protocol: Rotating Pressure Vessel Oxidation Test (RPVOT)

The RPVOT is a standard method (ASTM D2272) to assess the oxidation stability of lubricants.

- **Apparatus:** A rotating pressure vessel equipped with a pressure gauge and placed in a high-temperature bath.
- **Sample Preparation:** A specified amount of TMPTO (typically 50g) is placed in a glass container with 5g of distilled water and a polished copper coil, which acts as a catalyst.
- **Test Conditions:** The vessel is sealed, pressurized with pure oxygen to 90 psi (620 kPa), and placed in a bath maintained at 150°C. The vessel is then rotated at a constant speed (e.g., 100 rpm).
- **Endpoint:** The test concludes when there is a pressure drop of 25 psi (175 kPa) from the maximum pressure reached. The time taken to reach this point is reported as the oxidation induction time in minutes.

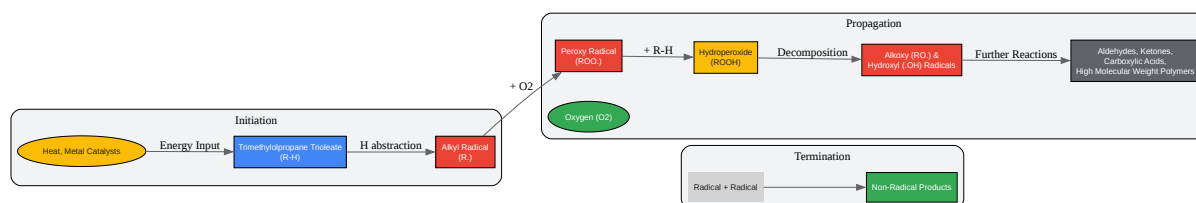
Experimental Protocol: Differential Scanning Calorimetry (DSC) for Oxidation Induction Time (OIT)

DSC is another powerful technique to determine the oxidative stability of lubricants.

- Instrument: A Differential Scanning Calorimeter.
- Sample Preparation: A small amount of TMPTO (typically 2-3 mg) is placed in an open aluminum pan.
- Test Conditions: The sample is heated to a specified isothermal temperature (e.g., 200°C) under an inert nitrogen atmosphere. Once the temperature stabilizes, the atmosphere is switched to pure oxygen at a constant flow rate.
- Data Analysis: The time from the introduction of oxygen until the onset of the exothermic oxidation peak is measured as the Oxidation Induction Time (OIT).

Thermal Degradation Pathway

The thermal degradation of **trimethylolpropane trioleate**, particularly in the presence of oxygen, proceeds through a free-radical chain reaction mechanism. The primary sites for oxidative attack are the carbon-carbon double bonds and the allylic hydrogens in the oleic acid chains.

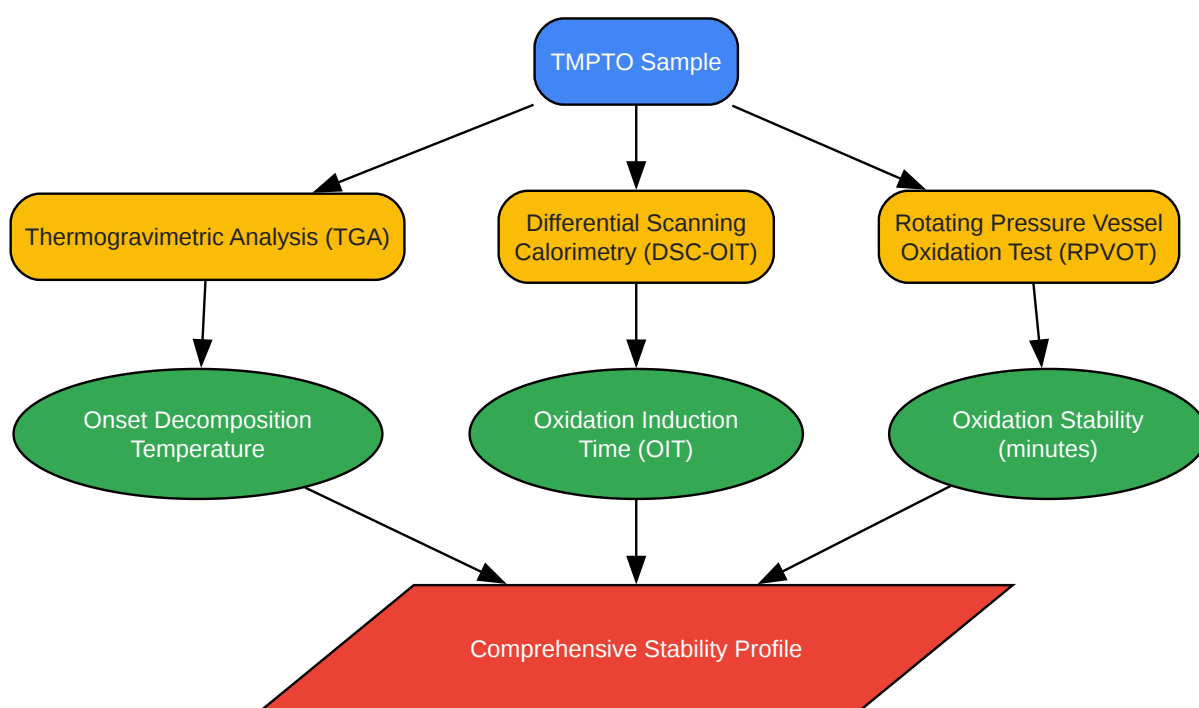


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Caption: Oxidative degradation pathway of TMPTO.

Experimental Workflow for Thermal Stability Analysis

The logical flow for a comprehensive thermal stability analysis of **trimethylolpropane trioleate** is depicted below.



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Caption: Workflow for TMPTO thermal stability analysis.

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